

# Section 1: Hazard Identification and Classification

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## Compound of Interest

Compound Name: *methyl 3-amino-2-naphthoate*

CAS No.: 21597-54-6

Cat. No.: B1601104

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**Methyl 3-amino-2-naphthoate** is classified as a hazardous substance. The primary routes of exposure are inhalation of the powder, skin contact, eye contact, and ingestion.[1] The hazards are largely extrapolated from its parent acid, 3-amino-2-naphthoic acid, and other related amino-naphthalene compounds.[2][3]

Primary aromatic amines as a class are noted for their potential carcinogenicity and toxicity, with the ability to be readily absorbed through the skin, gastrointestinal tract, and respiratory system.[4]

GHS Classification Summary (Inferred)

Hazard Class	Category	GHS Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[3][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[3][6]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[3][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[3]

## Section 2: Physicochemical and Toxicological Profile

Understanding the physical and chemical properties of a compound is foundational to its safe handling.

### Physicochemical Properties

Property	Value	Source
Chemical Name	Methyl 3-amino-2-naphthoate	[5]
CAS Number	21597-54-6	[5]
Molecular Formula	C <sub>12</sub> H <sub>11</sub> NO <sub>2</sub>	[5]
Molecular Weight	201.22 g/mol	[5]
Appearance	Powder/Solid (form may vary)	[6]
Melting Point	210 °C / 410 °F (for parent acid)	[6]
Solubility	No data available for the ester. The parent acid has limited water solubility.	[6]
Stability	Stable under normal conditions.	[6]

### Toxicological Summary (Inferred)

The toxicological properties of **methyl 3-amino-2-naphthoate** have not been fully investigated. [7] The following summary is based on data from closely related analogs like 3-amino-2-naphthoic acid and 3-amino-2-naphthol.

- Acute Effects: Harmful if ingested, causing potential irritation to the digestive tract.[2][6] It is also an irritant to the skin, eyes, and respiratory system.[2][6][7]
- Chronic Effects: No specific data is available. However, many aromatic amines are known or suspected carcinogens.[4][8] It is prudent to handle this compound as a potential carcinogen.
- Carcinogenicity: Not listed by IARC, NTP, ACGIH, or OSHA.[7] However, this is due to a lack of data, not a confirmation of non-carcinogenicity. Given its classification as a primary aromatic amine, carcinogenic potential cannot be ruled out.[9]

## Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection, starting with engineering controls and supplemented by PPE, is essential for minimizing exposure.

Engineering Controls:

- Ventilation: All work with **methyl 3-amino-2-naphthoate** powder must be conducted in a certified chemical fume hood to control airborne dust.[8][10] The fume hood provides a physical barrier and directs airflow away from the user.
- Designated Area: Establish a designated area within the laboratory for handling this compound to prevent cross-contamination.

Personal Protective Equipment (PPE):

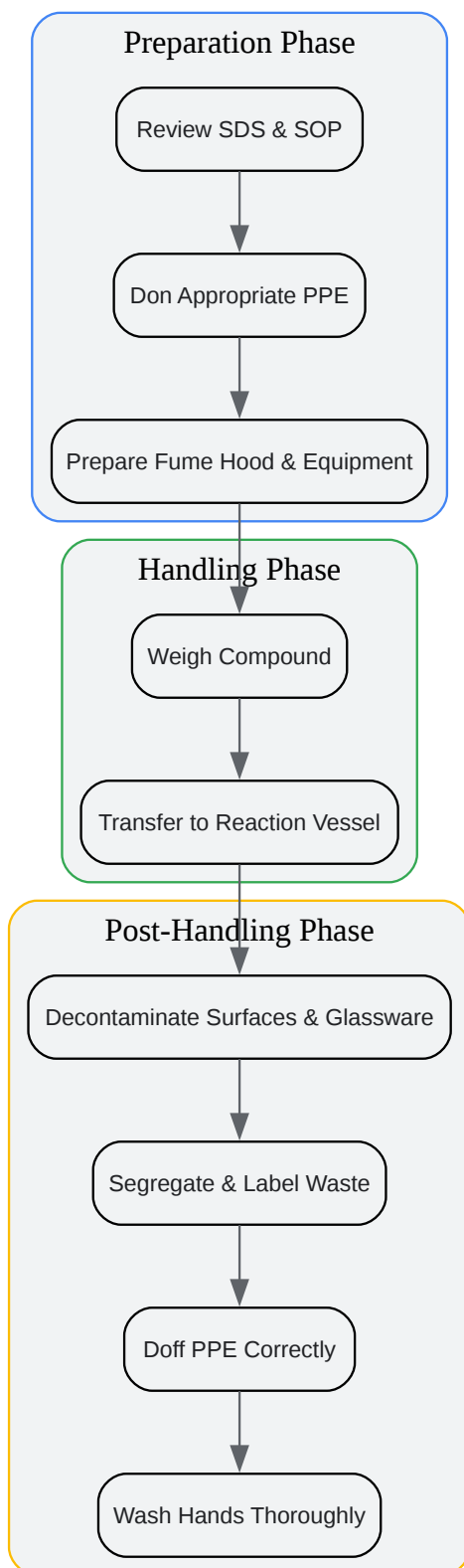
The selection of PPE is the final barrier between the researcher and the chemical.

- Hand Protection: Wear chemically resistant gloves, such as nitrile gloves. Given that aromatic amines can be absorbed through the skin, glove integrity is critical.[8][11] For prolonged or frequent contact, consider double-gloving or using gloves with a higher protection class (breakthrough time >240 minutes).[12]
- Eye Protection: Chemical safety goggles are mandatory.[6] If there is a splash hazard, a face shield should be worn in addition to goggles.
- Skin and Body Protection: A full-length lab coat should be worn and kept buttoned.[13] For larger quantities or tasks with a higher risk of contamination, disposable coveralls may be necessary.
- Respiratory Protection: When engineering controls are not sufficient or during spill cleanup, a NIOSH-approved respirator is required. For powders, a particulate filter (e.g., N95, P100) is necessary.[1][14]

## Section 4: Safe Handling and Storage Protocols

Adherence to standardized protocols is the cornerstone of laboratory safety. The following workflows and procedures are designed to be self-validating systems of safety.

Logical Workflow for Safe Handling



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Caption: Logical workflow from preparation to post-handling cleanup.

### Standard Operating Procedure (SOP) for Weighing and Handling:

- Preparation:
  - Confirm the chemical fume hood is operational.
  - Cover the work surface with absorbent, disposable bench paper.
  - Assemble all necessary equipment (spatulas, weigh paper, secondary containers) inside the fume hood.
- Weighing:
  - Tare the balance with the weigh paper.
  - Slowly and carefully transfer the desired amount of **methyl 3-amino-2-naphthoate** powder onto the weigh paper. Avoid creating dust clouds.
  - Once the desired weight is achieved, carefully fold the weigh paper to enclose the powder.
- Transfer:
  - Transfer the weigh paper to the reaction vessel or container.
  - Unfold the paper and gently tap it to transfer the powder.
  - Use a solvent-wetted wipe to clean the spatula and any residual powder from the weigh paper into the vessel to ensure complete transfer and decontamination.
- Post-Handling:
  - Immediately place all contaminated disposable items (weigh paper, wipes, gloves) into a designated hazardous waste bag within the fume hood.
  - Wipe down the work surface and any equipment used with an appropriate solvent (e.g., ethanol) followed by soap and water.

## Section 5: Emergency Procedures

Rapid and correct response to an emergency can significantly reduce the severity of the outcome.

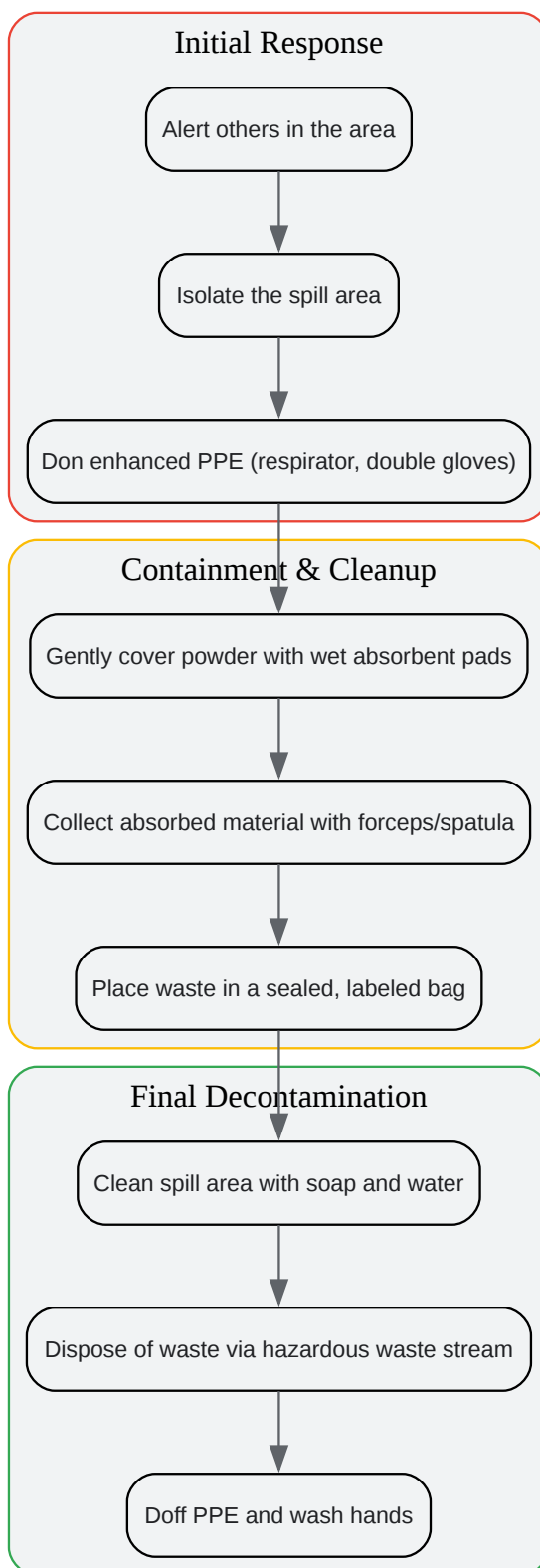
#### Exposure First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing.[15] Wash the affected area with plenty of soap and water for at least 15 minutes.[6][15] Seek medical attention if irritation occurs or persists.
- Inhalation: Move the person to fresh air.[6][15] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[15] Seek immediate medical attention and provide the Safety Data Sheet to the medical personnel.

#### Spill Cleanup Protocol:

This protocol is for small spills (less than 5 grams) that can be managed by trained laboratory personnel. For larger spills, evacuate the area and contact institutional safety personnel.

#### Spill Response Workflow



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Caption: Step-by-step workflow for managing a small powder spill.

- Isolate and Secure: Alert personnel in the immediate area. Restrict access to the spill zone.
- Don PPE: Wear appropriate PPE, including a respirator, double gloves, lab coat, and eye protection.[16]
- Contain: Gently cover the spilled powder with absorbent pads wetted with water.[16][17] This prevents the powder from becoming airborne. Do not pour liquid directly onto the powder pile as this can cause it to disperse.
- Clean: Carefully collect the dampened absorbent material and any remaining solid using a scoop or dustpan. Place all materials into a heavy-duty plastic bag or a designated waste container.[18][19]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Seal the waste bag, label it clearly as "Hazardous Waste" with the chemical name, and arrange for disposal through your institution's environmental health and safety office.[6]

## Section 6: Waste Disposal

All waste containing **methyl 3-amino-2-naphthoate**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.[15][20]

- Segregation: Keep amine waste separate from other chemical waste streams to prevent hazardous reactions.[13]
- Containerization: Use compatible, sealed, and clearly labeled containers for waste collection. [13]
- Procedure:
  - Collect solid waste in a designated, labeled, and sealed container.
  - Collect liquid waste (e.g., from rinsing glassware) in a separate, labeled, and sealed container.
  - Follow your institution's specific procedures for hazardous waste pickup. Do not pour any amount of this chemical down the drain.[18]

By implementing these comprehensive safety and handling protocols, researchers can effectively manage the risks associated with **methyl 3-amino-2-naphthoate**, ensuring a safe laboratory environment.

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